

# Chemical Profile of 2,5-Furandimethanol (FDM)

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: 3,4-Furandimethanol

CAS No.: 14496-24-3

Cat. No.: S773982

[Get Quote](#)

The table below summarizes the key properties of 2,5-Furandimethanol, a key diol derived from biomass [1].

Property	Value / Description
Common Name	2,5-Furandimethanol (FDM)
CAS Number	1883-75-6 [1]
Molecular Formula	$C_6H_8O_3$ [1]
Molecular Weight	128.126 g/mol [1]
Melting Point	74-77 °C [1]
Boiling Point	275.4±30.0 °C (at 760 mmHg) [1]
Flash Point	120.3±24.6 °C [1]
Density	1.3±0.1 g/cm <sup>3</sup> [1]
Source	Produced via hydrogenation of 5-Hydroxymethylfurfural (HMF), which is derived from carbohydrates [2] [1].

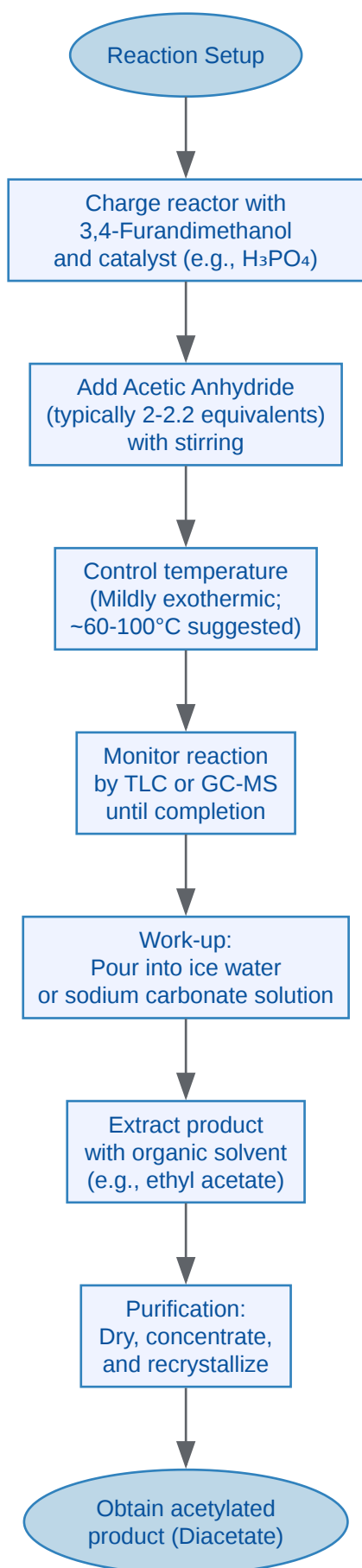
## General Guidance for Acetylation

While a specific protocol for **3,4-Furandimethanol** is unavailable, standard acetylation methods can be adapted. The patent for 2-aceto-**3,4-furandimethanol** [3] indicates that acetylation of furan diols is feasible, typically using acetic anhydride and a catalyst.

### Reaction Setup

- **Reactants:** The diol is reacted with an acylating agent, most commonly **acetic anhydride**.
- **Catalyst:** The reaction is often catalyzed by an acid catalyst. The patent mentions the use of **phosphoric acid** or **boron trifluoride etherate** [3].
- **Solvent:** The reaction can be run in a solvent like **acetic acid** or without a solvent (using excess acetic anhydride).

**Reaction Workflow** The diagram below outlines the general steps for a typical acetylation reaction.



Click to download full resolution via product page

## Critical Considerations & Safety

- **Safety Data:** For the related compound 2,5-Furandimethanol, the MSDS indicates it is harmful by inhalation, in contact with skin, and if swallowed [1]. Always consult specific safety data for **3,4-Furandimethanol** before starting work.
- **Reaction Control:** Acetylation with acetic anhydride is exothermic. Control the addition rate and temperature to prevent runaway reactions.
- **Handling Precautions:** Conduct the reaction in a fume hood, and wear appropriate personal protective equipment (PPE), including gloves and safety goggles [1].
- **Analytical Verification:** The identity of the final product must be confirmed using techniques such as  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, and **Mass Spectrometry**.

### *Need Custom Synthesis?*

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. , 2 - 5 | CAS#:1883-75-6 | Chemsrvc Furandimethanol [chemsrc.com]
  2. Recent advances in catalytic synthesis of 2 , 5 - furandimethanol from... [bioresourcesbioprocessing.springeropen.com]
  3. US2963488A - 2 -aceto- 3 , 4 - furandimethanol and... - Google Patents [patents.google.com]
- To cite this document: Smolecule. [Chemical Profile of 2,5-Furandimethanol (FDM)]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b773982#acetylation-of-3-4-furandimethanol-to-dhmf]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)